

Personal protective equipment for handling ARCC-4

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Compound of Interest

Compound Name: ARCC-4

Cat. No.: B8103543

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Essential Safety and Handling Guide for ARCC-4

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **ARCC-4**, a potent and selective androgen receptor (AR) PROTAC® degrader. Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

Compound Information and Hazard Identification

ARCC-4 is a high-potency research compound designed to induce the degradation of the androgen receptor.^{[1][2][3]} As with any potent, biologically active small molecule, it should be handled with care, assuming it may be toxic, irritant, and/or have unknown long-term health effects. The primary routes of exposure are inhalation, skin contact, and ingestion.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₅₃ H ₅₆ F ₃ N ₇ O ₇ S ₂
Molecular Weight	1024.18 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO up to 100 mM[3]
CAS Number	1973403-00-7[1]
Storage	Store at -20°C[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **ARCC-4**. The following table summarizes the minimum required PPE.

Required Personal Protective Equipment (PPE)

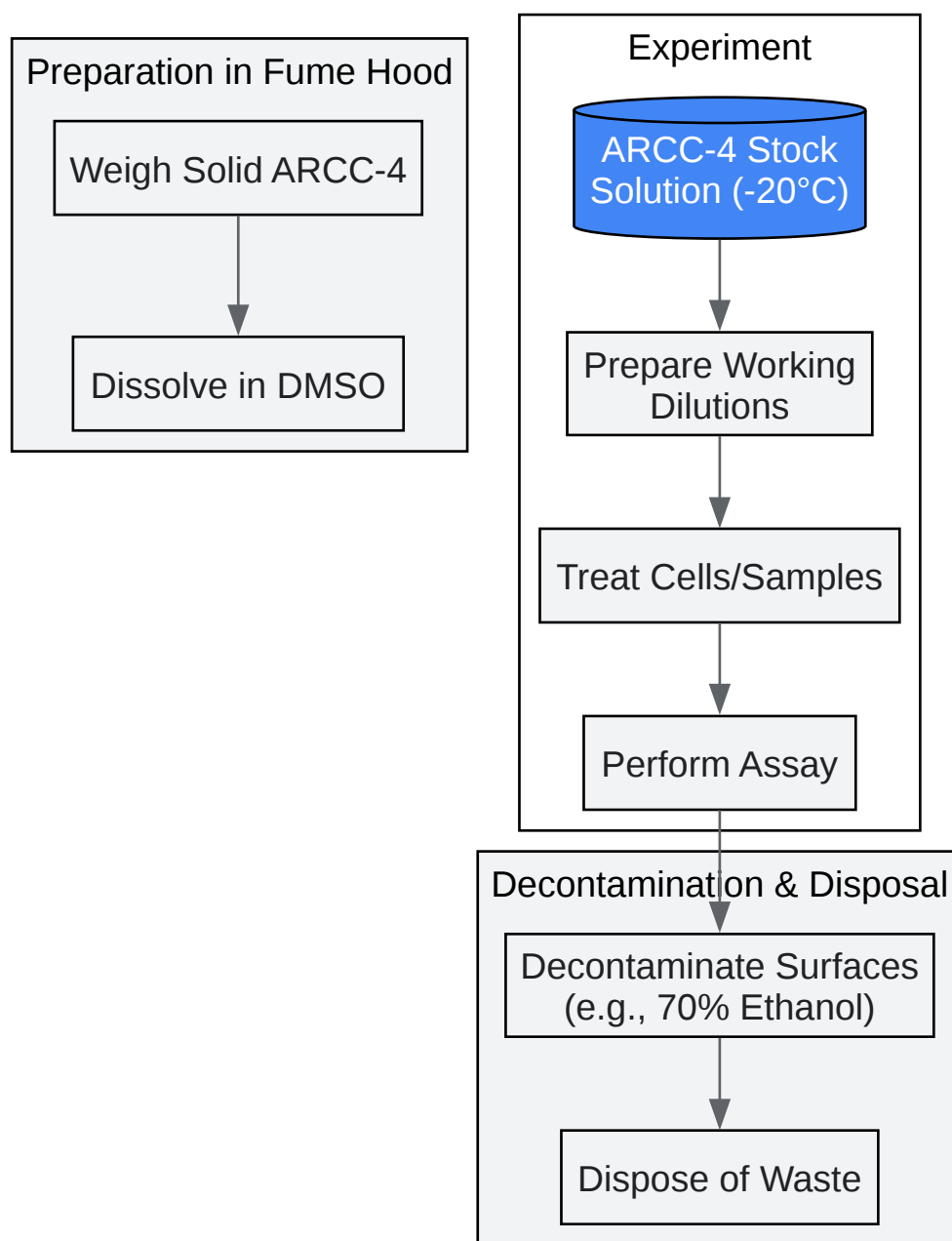
Area of Protection	Required Equipment	Specifications
Hand Protection	Double-gloving with chemotherapy-rated nitrile gloves	ASTM D6978 tested. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical splash goggles	ANSI Z87.1 certified.
Body Protection	Impermeable, disposable lab coat with knit cuffs	To be worn over personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	If weighing or handling powder outside of a fume hood, a fit-tested N95 respirator or higher is required.

Operational Plan: Handling and Experimental Workflow

Preparation of Stock Solutions

- Preparation: All work with solid **ARCC-4** must be conducted in a certified chemical fume hood to prevent inhalation of the powder.
- Weighing: Use an analytical balance within the fume hood. Use anti-static weighing dishes.
- Dissolving: Add the desired volume of DMSO to the vial containing the **ARCC-4** powder. Cap the vial securely and vortex until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C in a clearly labeled, sealed container.

Experimental Workflow Diagram



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Caption: Experimental workflow for handling **ARCC-4** from preparation to disposal.

Disposal Plan

All materials that have come into contact with **ARCC-4** are considered hazardous waste and must be disposed of accordingly.

Waste Disposal Procedures

Waste Type	Disposal Procedure
Solid ARCC-4	Dispose of in a clearly labeled hazardous chemical waste container.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, sealed hazardous waste bag or container.
Liquid Waste (e.g., unused solutions, cell media)	Collect in a sealed, labeled hazardous liquid waste container. Do not pour down the drain.
Contaminated PPE (e.g., gloves, lab coat)	Remove carefully to avoid cross-contamination and dispose of in a designated hazardous waste container.

Emergency Procedures

Spill Response

- **Evacuate:** Alert others in the immediate area and evacuate if the spill is large or if you are unsure how to proceed.
- **Contain:** If the spill is small and you are trained to handle it, contain the spill with absorbent pads. For powder spills, gently cover with a damp paper towel to avoid aerosolization.
- **Clean:** Wearing appropriate PPE, clean the spill area with a suitable decontaminating solution.
- **Dispose:** Collect all cleanup materials in a hazardous waste container.
- **Report:** Report the incident to your institution's Environmental Health and Safety (EHS) office.

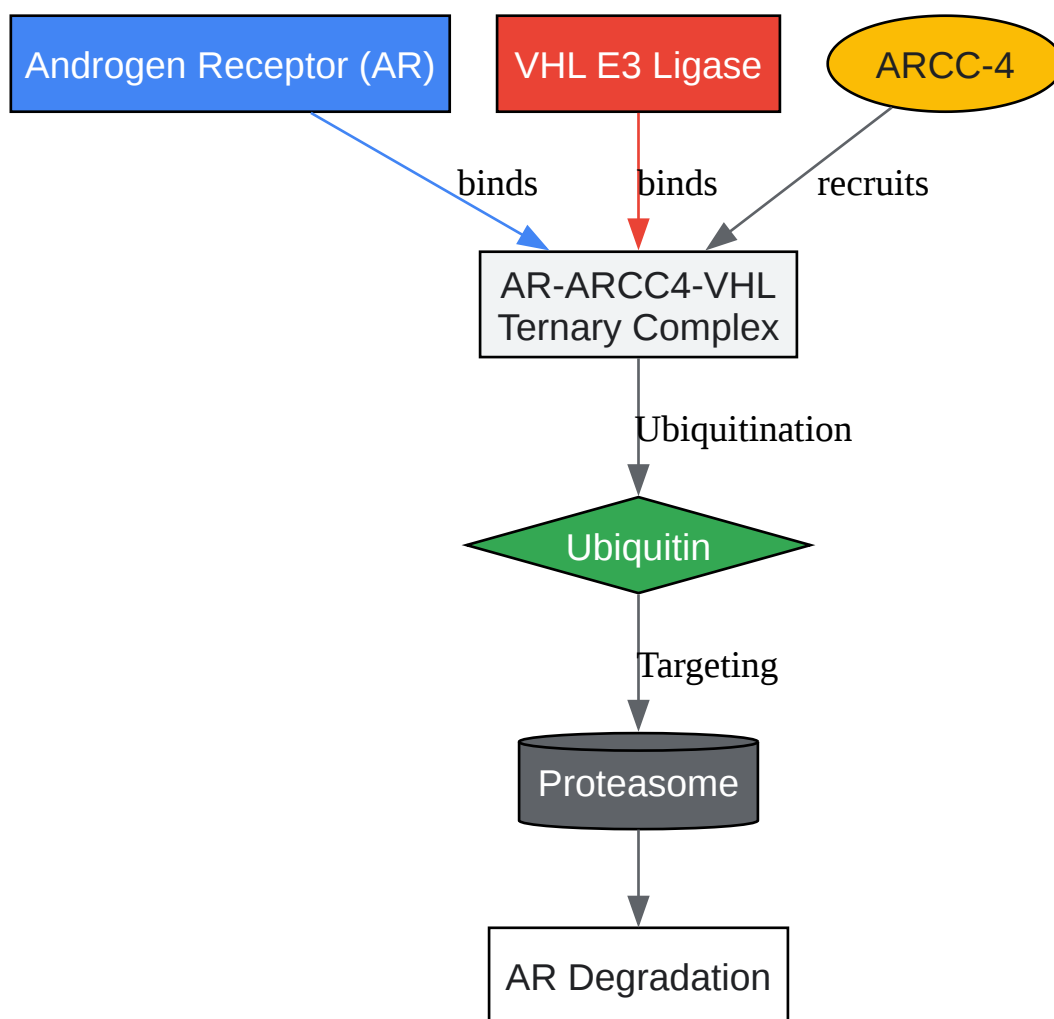
Exposure Response

Exposure Route	First Aid Measures
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.
Inhalation	Move to fresh air. If breathing is difficult, seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

In all cases of exposure, seek medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.

ARCC-4 Mechanism of Action: Signaling Pathway

ARCC-4 is a Proteolysis Targeting Chimera (PROTAC) that brings about the degradation of the Androgen Receptor (AR). It is composed of a ligand for AR, a linker, and a ligand for an E3 ubiquitin ligase (VHL).[3]



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Caption: Mechanism of **ARCC-4** induced degradation of the Androgen Receptor.

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References

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